

In-Depth Technical Guide to Iron(III) p-Toluenesulfonate (CAS 77214-82-5)

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Compound of Interest

Compound Name: *Iron(III) p-toluenesulfonate*

Cat. No.: *B1630430*

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For Researchers, Scientists, and Drug Development Professionals

Core Chemical and Physical Properties

Iron(III) p-toluenesulfonate, also known as ferric tosylate, is a versatile and effective Lewis acid catalyst.[1] It is widely utilized in organic synthesis and materials science due to its efficiency in promoting a variety of chemical transformations.[1][2] Typically appearing as an orange to reddish-brown powder, this compound is noted for its stability under a range of conditions and its solubility in organic solvents.[2]

Property	Value	References
CAS Number	77214-82-5	[2]
Molecular Formula	C ₂₁ H ₂₁ FeO ₉ S ₃	[2]
Molecular Weight	569.43 g/mol	[2]
Appearance	Orange or reddish-brown powder	[2]
Purity	≥ 98%	[3][4]
Storage Conditions	Room temperature, in a cool, dry place	[2]

Applications in Organic Synthesis

Iron(III) p-toluenesulfonate is a highly effective catalyst for a range of organic reactions, enhancing reaction rates and selectivity.[2] Its applications are particularly beneficial in the pharmaceutical industry for the synthesis of complex molecules.[2]

Catalysis of Acylation Reactions

Iron(III) p-toluenesulfonate efficiently catalyzes the acetylation of primary and secondary alcohols, diols, and phenols.[5][6] This methodology is also applicable to the synthesis of benzoate esters, albeit requiring a higher catalyst loading.[5][6]

Table 1: Catalyst Loading for Acylation Reactions[5][6]

Substrate	Catalyst Loading (mol%)
1° and 2° Alcohols, Diols, Phenols	2.0
Benzoate Ester Synthesis	5.0

Biginelli Reaction for Dihydropyrimidinone Synthesis

This compound serves as an attractive catalyst for the Biginelli reaction, a one-pot condensation for the synthesis of dihydropyrimidinones and their derivatives, which have noted biological activities.[5][7] The use of **Iron(III) p-toluenesulfonate** is advantageous due to its low cost, low toxicity, and ease of handling compared to other corrosive and toxic catalysts.[5] Optimal results for the Biginelli reaction are typically achieved with a 5.0 mol% catalyst loading.[5]

Synthesis of Homoallyl Ethers

Iron(III) p-toluenesulfonate, particularly its hexahydrate form, is an inexpensive and versatile catalyst for the allylation of acetals using allyltrimethylsilane, yielding homoallyl ethers in moderate to good yields.[7][8] It also facilitates the one-pot conversion of aldehydes to homoallyl ethers.[7][8] The required catalyst quantity for efficient synthesis in acetonitrile at room temperature varies from 2 mol% to 10 mol%.[7]

Experimental Protocols

General Procedure for the Iron(III) Tosylate Catalyzed Biginelli Reaction

A mixture of an aryl aldehyde, a β -dicarbonyl compound, and urea is subjected to cyclocondensation in the presence of **Iron(III) p-toluenesulfonate**.

- Reaction Scheme:
 - Aryl Aldehyde + β -Dicarbonyl Compound + Urea $\xrightarrow{-(\text{Fe}(\text{OTs})_3, \text{Acetonitrile}, \text{Reflux})}$ 3,4-Dihydropyrimidin-2(1H)-one
- Detailed Protocol:
 - A mixture of urea (1.2 g, 0.02 mol), an aryl aldehyde (0.01 mol), 4-methyl-N-(3-nitrophenyl)-3-oxopentanamide (2.50 g, 0.01 mol), and **Iron(III) p-toluenesulfonate** hexahydrate (0.27 g, 0.001 mol) in 25 mL of acetonitrile is refluxed for 10 hours.
 - The solution is then allowed to stand for 1 hour at room temperature.
 - The reaction mixture is poured into chilled water, and the resulting solid product is filtered and dried.
 - The crude product is recrystallized from isopropyl alcohol.

Safety and Handling

Iron(III) p-toluenesulfonate is classified as an irritant and can cause serious eye damage.^[1]
^[9]^[10]

- Handling:
 - Handle in a well-ventilated area, preferably under a fume hood.
 - Avoid breathing dust.^[1]
 - Avoid contact with eyes, skin, and clothing.^[1]

- Wear appropriate personal protective equipment, including safety goggles, chemical-resistant gloves, and protective clothing.
- Storage:
 - Store in tightly sealed containers in a cool, dry, and well-ventilated environment.
 - Protect from moisture and direct sunlight.
- First Aid:
 - Eyes: In case of contact, flush with copious amounts of water for at least 15 minutes and seek medical attention.[1]
 - Skin: In case of contact, flush with copious amounts of water for at least 15 minutes.[1]
 - Inhalation: If inhaled, move to fresh air.[9]

Relevance in Drug Development and Signaling Pathways

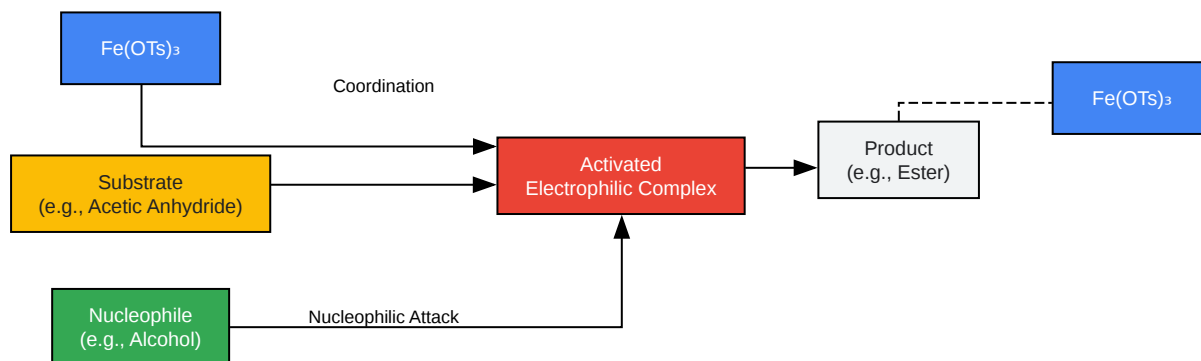
While **Iron(III) p-toluenesulfonate** is a valuable tool in the synthesis of pharmaceutical intermediates, direct biological activity or interaction with specific signaling pathways has not been extensively documented in publicly available literature.[2][11] The relevance for drug development professionals primarily lies in its role as a catalyst to facilitate the efficient synthesis of complex organic molecules that may have therapeutic potential.[2] The low toxicity profile of the catalyst makes it an attractive option in green chemistry approaches to pharmaceutical manufacturing.[5]

Mechanistic Insights and Visualizations

Iron(III) p-toluenesulfonate functions as a Lewis acid catalyst by accepting an electron pair, which activates the substrate for subsequent reaction.[2]

General Lewis Acid Catalysis Workflow

The following diagram illustrates a generalized workflow for a Lewis acid-catalyzed reaction, such as the acylation of an alcohol.

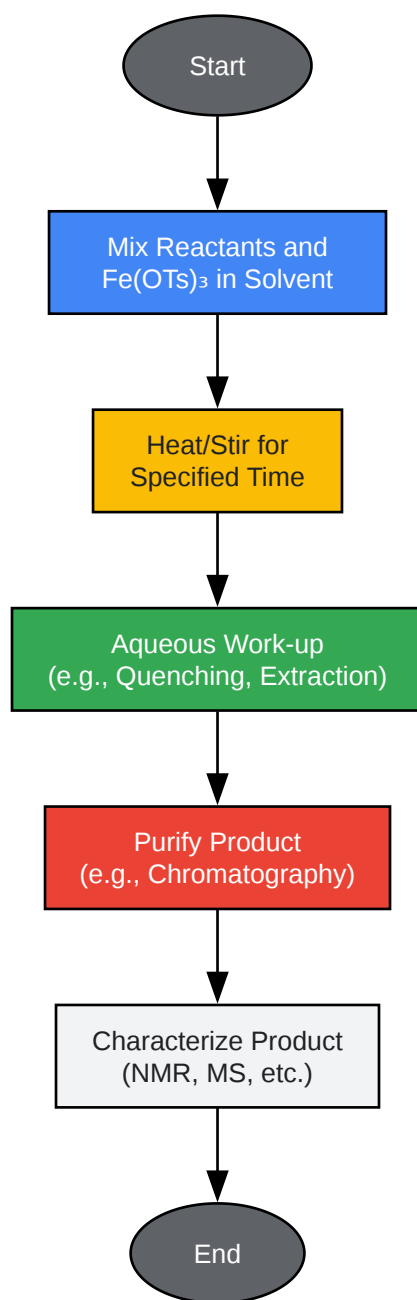


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Generalized Lewis Acid Catalysis Workflow

Experimental Workflow for Catalyzed Synthesis

The diagram below outlines a typical experimental workflow for a reaction catalyzed by **Iron(III) p-toluenesulfonate**.



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Typical Experimental Workflow

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